

Application Notes and Protocols for In Vivo Studies with Bone-1064

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Compound of Interest

Compound Name: Bone-1064

Cat. No.: B15135974

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Introduction

Bone-1064 is a europium-complex (EuK)-based tetrameric probe targeting prostate-specific membrane antigen (PSMA) that serves as a powerful tool for in vivo bone imaging. Operating in the second near-infrared (NIR-II) window (1000-1700 nm), **Bone-1064** allows for high-resolution visualization of bone tissue with deep penetration and reduced autofluorescence, making it an invaluable asset for preclinical research in bone metabolism, disease modeling, and the development of bone-targeting therapeutics.^{[1][2]} This document provides detailed application notes and protocols for the dissolution and preparation of **Bone-1064** for in vivo studies, along with an overview of relevant bone signaling pathways and experimental workflows.

Bone-1064's mechanism of action relies on its specific binding to hydroxyapatite, the primary mineral component of bone.^{[3][4]} This interaction enables high-contrast imaging of skeletal structures. While **Bone-1064** is a PSMA-targeting tetramer, its primary application in bone imaging stems from its strong affinity for hydroxyapatite.

Quantitative Data Summary

A specific datasheet with quantitative solubility and stability data for **Bone-1064** is not publicly available. The following table provides a summary of key properties based on available information and typical characteristics of similar NIR-II probes.

Property	Value	Source/Comment
Molecular Weight	~1869.9 g/mol	Based on the chemical formula of similar EuK-based PSMA tetramers.
Excitation Wavelength	Typically ~808 nm for NIR-II imaging	Common laser wavelength for exciting NIR-II fluorophores.[5]
Emission Wavelength	>1000 nm (within the NIR-II window)	The "1064" in the name likely refers to its emission wavelength, providing deep tissue penetration.
Recommended Solvent	Dimethyl sulfoxide (DMSO) followed by dilution in sterile saline or PBS	DMSO is a common solvent for complex organic molecules.[6] Subsequent dilution is necessary for in vivo administration to minimize toxicity.
Typical Injection Route	Intravenous (IV) injection	Ensures rapid and systemic distribution to the skeletal system.
Signal-to-Background Ratio	High	NIR-II imaging generally provides high signal-to-background ratios due to reduced tissue autofluorescence.[1][2]

Experimental Protocols

I. Dissolution and Preparation of Bone-1064 for In Vivo Injection

Disclaimer: The following protocol is a general guideline based on standard practices for preparing similar NIR-II probes for in vivo studies. It is highly recommended to consult the manufacturer's specific instructions for **Bone-1064** if available. Optimization may be required for your specific experimental setup.

Materials:

- **Bone-1064** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Phosphate-buffered saline (PBS) or 0.9% sterile saline
- Sterile, pyrogen-free microcentrifuge tubes
- Vortex mixer
- Sterile syringe filters (0.22 µm)
- Sterile syringes and needles for injection

Protocol:

- Stock Solution Preparation (in DMSO):
 - Due to the complex structure of **Bone-1064**, it is likely to have poor solubility in aqueous solutions. Therefore, initial dissolution in an organic solvent like DMSO is recommended. [\[6\]](#)
 - In a sterile microcentrifuge tube, carefully weigh the desired amount of **Bone-1064** powder.
 - Add a minimal amount of sterile DMSO to the powder to create a concentrated stock solution (e.g., 1-10 mg/mL).

- Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming (e.g., 37°C) may aid dissolution, but avoid excessive heat which could degrade the compound.
- Preparation of Injection Solution:
 - For intravenous administration, the final concentration of DMSO should be minimized to avoid toxicity. A final DMSO concentration of less than 5% in the injection volume is generally considered safe for small animals.
 - Calculate the required volume of the **Bone-1064** stock solution based on the desired final injection concentration and the total injection volume.
 - In a separate sterile tube, add the required volume of sterile PBS or saline.
 - While gently vortexing the PBS/saline, slowly add the calculated volume of the **Bone-1064** DMSO stock solution. This gradual addition helps to prevent precipitation of the compound.
 - Visually inspect the solution for any signs of precipitation. If precipitation occurs, you may need to adjust the final concentration or the percentage of DMSO.
- Sterilization:
 - Filter the final injection solution through a 0.22 µm sterile syringe filter into a new sterile tube or directly into the injection syringe. This step removes any potential microbial contamination.
- Administration:
 - Administer the prepared **Bone-1064** solution to the animal via the desired route, typically intravenous (tail vein) injection for systemic delivery and rapid targeting of the bone.

II. In Vivo NIR-II Fluorescence Imaging Protocol

Animal Models:

- This protocol is applicable to various rodent models (mice, rats) used in bone research.

Materials:

- Animal model
- Prepared **Bone-1064** injection solution
- In vivo imaging system capable of NIR-II fluorescence detection (with appropriate laser source and emission filters)
- Anesthesia system (e.g., isoflurane)
- Heating pad to maintain animal body temperature

Protocol:

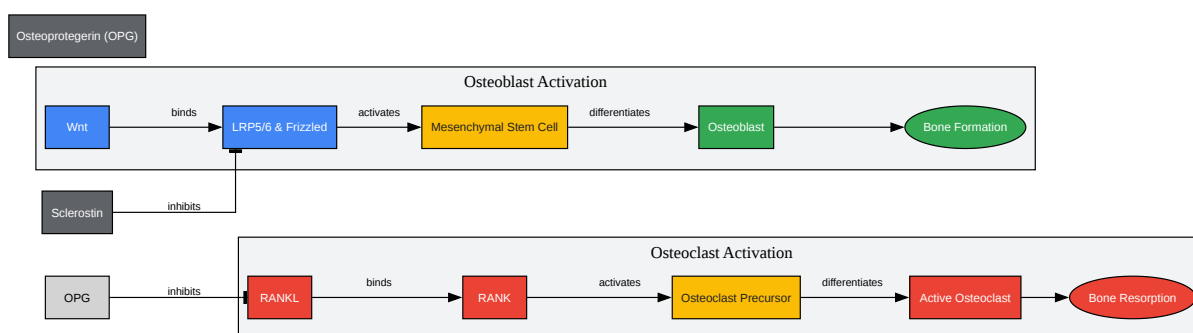
- Animal Preparation:
 - Anesthetize the animal using a suitable anesthetic agent (e.g., isoflurane).
 - Place the anesthetized animal on the imaging stage of the NIR-II imaging system. Maintain the animal's body temperature using a heating pad.
- Baseline Imaging:
 - Acquire a baseline fluorescence image of the animal before injecting **Bone-1064** to determine the level of background autofluorescence.
- Probe Administration:
 - Inject the prepared **Bone-1064** solution intravenously. The exact dose will need to be optimized, but a typical starting point for NIR-II probes is in the range of 1-10 mg/kg body weight.
- Time-Course Imaging:
 - Acquire fluorescence images at various time points post-injection (e.g., 1, 4, 8, 24, and 48 hours) to determine the optimal time for bone visualization and to study the pharmacokinetics of the probe.[5]

- Image Analysis:
 - Use the imaging system's software to analyze the acquired images.
 - Quantify the fluorescence intensity in the regions of interest (e.g., long bones, spine) to assess the accumulation of **Bone-1064**.
 - Calculate the signal-to-background ratio for quantitative assessment of imaging contrast.

Signaling Pathways and Experimental Workflows

Bone Remodeling Signaling Pathway

Bone is a dynamic tissue that undergoes continuous remodeling through the coordinated actions of bone-resorbing osteoclasts and bone-forming osteoblasts. This process is tightly regulated by a complex network of signaling pathways. Understanding these pathways is crucial for interpreting the results of in vivo bone imaging studies.

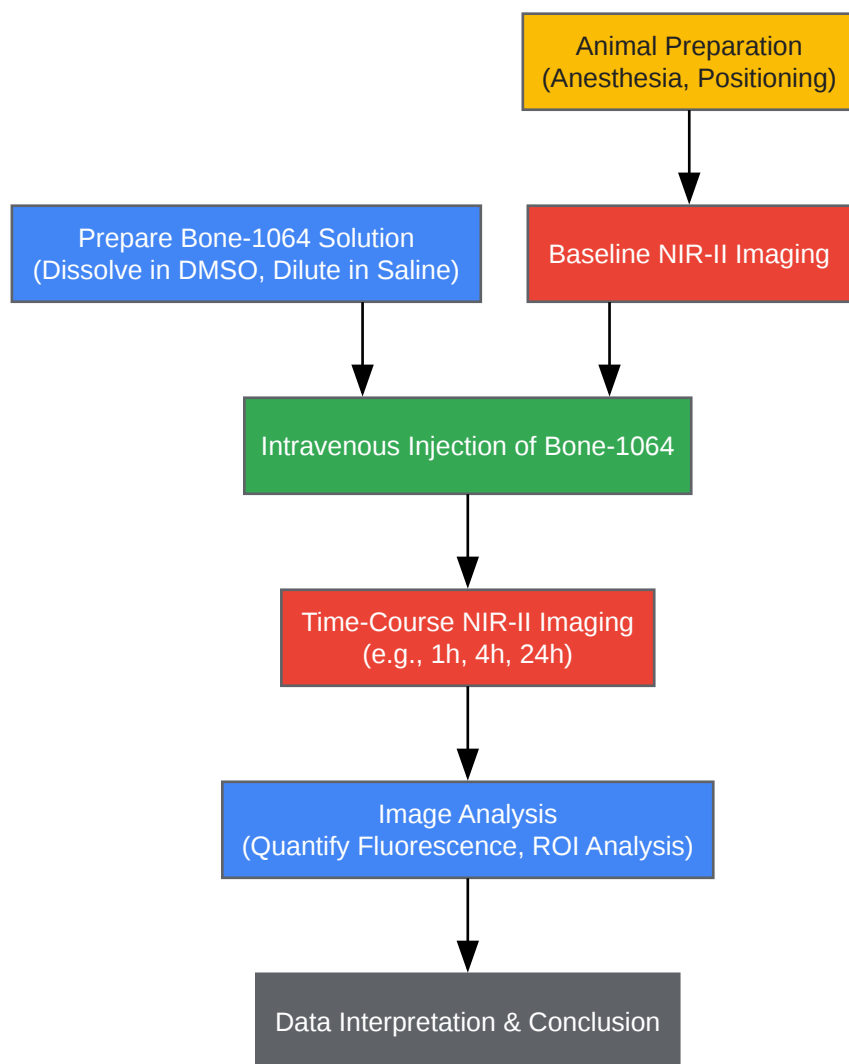


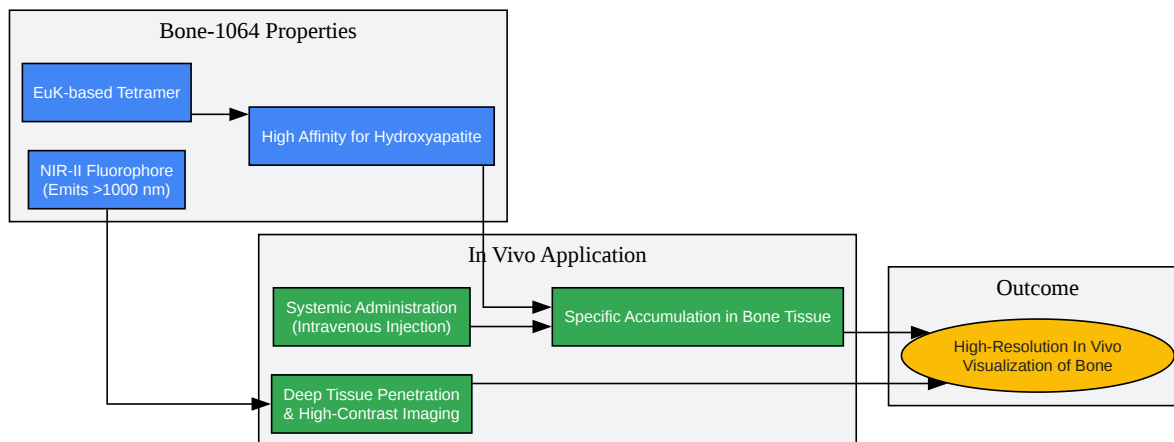
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Caption: Key signaling pathways regulating bone remodeling.

Experimental Workflow for In Vivo Bone Imaging with Bone-1064

The following diagram illustrates a typical experimental workflow for an in vivo bone imaging study using **Bone-1064**.





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